

# Personal protective equipment for handling 2,3,4-Trimethoxyphenylboronic acid

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## Compound of Interest

Compound Name: 2,3,4-Trimethoxyphenylboronic acid

Cat. No.: B052638

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## Essential Safety and Handling Guide for 2,3,4-Trimethoxyphenylboronic Acid

This guide provides critical safety and logistical information for the handling and disposal of **2,3,4-Trimethoxyphenylboronic acid**, tailored for researchers, scientists, and professionals in drug development. Adherence to these procedures is essential for ensuring laboratory safety.

Compound Identification:

Property	Value
Chemical Name	2,3,4-Trimethoxyphenylboronic acid
Synonyms	2,3,4-Trimethoxybenzeneboronic acid
CAS Number	118062-05-8
Molecular Formula	(CH <sub>3</sub> O) <sub>3</sub> C <sub>6</sub> H <sub>2</sub> B(OH) <sub>2</sub>
Molecular Weight	212.01 g/mol
Physical State	Solid
Hazards	May cause skin irritation, serious eye irritation, and respiratory irritation. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> Harmful if swallowed. <a href="#">[1]</a>

## Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against chemical exposure. The following table summarizes the required PPE for handling **2,3,4-Trimethoxyphenylboronic acid**.

PPE Category	Item	Specification
Eye Protection	Safety Glasses/Goggles	Chemical splash goggles or safety glasses with side-shields conforming to EN166 or NIOSH standards.[2]
Hand Protection	Chemical-Resistant Gloves	Disposable nitrile gloves are suitable for short-term protection.[4] For prolonged contact, consult the glove manufacturer's chemical resistance guide.
Respiratory Protection	Respirator	A NIOSH/MSHA or European Standard EN 149 approved respirator (such as a type N95) is required if working outside a fume hood or if dust formation is likely.[5][6]
Body Protection	Laboratory Coat	A standard laboratory coat should be worn to protect against skin contact.
Foot Protection	Closed-Toe Shoes	Shoes must cover the entire foot.[7]

## Operational Plan: Safe Handling Protocol

A systematic approach to handling **2,3,4-Trimethoxyphenylboronic acid** is crucial to minimize risk.

### 1. Engineering Controls:

- Always handle this compound in a properly functioning chemical fume hood.[4]
- Ensure that an eyewash station and safety shower are readily accessible.[5][7][8]

## 2. Pre-Handling Preparations:

- Review the Safety Data Sheet (SDS) before starting any work.
- Assemble all necessary equipment and materials.
- Don the required PPE as specified in the table above.

## 3. Handling the Compound:

- Avoid direct contact with skin, eyes, and clothing.[\[1\]](#)
- Prevent the formation of dust and aerosols.[\[2\]](#)
- Use only in well-ventilated areas.[\[1\]](#)[\[2\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)[\[2\]](#)
- Do not eat, drink, or smoke in the work area.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[2\]](#)[\[4\]](#)

## 4. Spill Management:

- For small spills, sweep up the solid material, avoiding dust generation, and place it into a sealed, labeled container for disposal.[\[5\]](#)[\[9\]](#)
- For large spills, evacuate the area and contact your institution's Environmental Health and Safety (EHS) department.[\[4\]](#)

# Disposal Plan: Waste Management

Proper disposal of chemical waste is critical for environmental protection and regulatory compliance.

## 1. Waste Designation:

- All **2,3,4-Trimethoxyphenylboronic acid** waste, including contaminated materials like gloves, weigh boats, and absorbent paper, should be treated as hazardous chemical waste.

[9]

## 2. Containerization and Labeling:

- Collect waste in a designated, compatible, and sealable container.
- Label the container clearly with "Hazardous Waste" and the chemical name.

## 3. Storage:

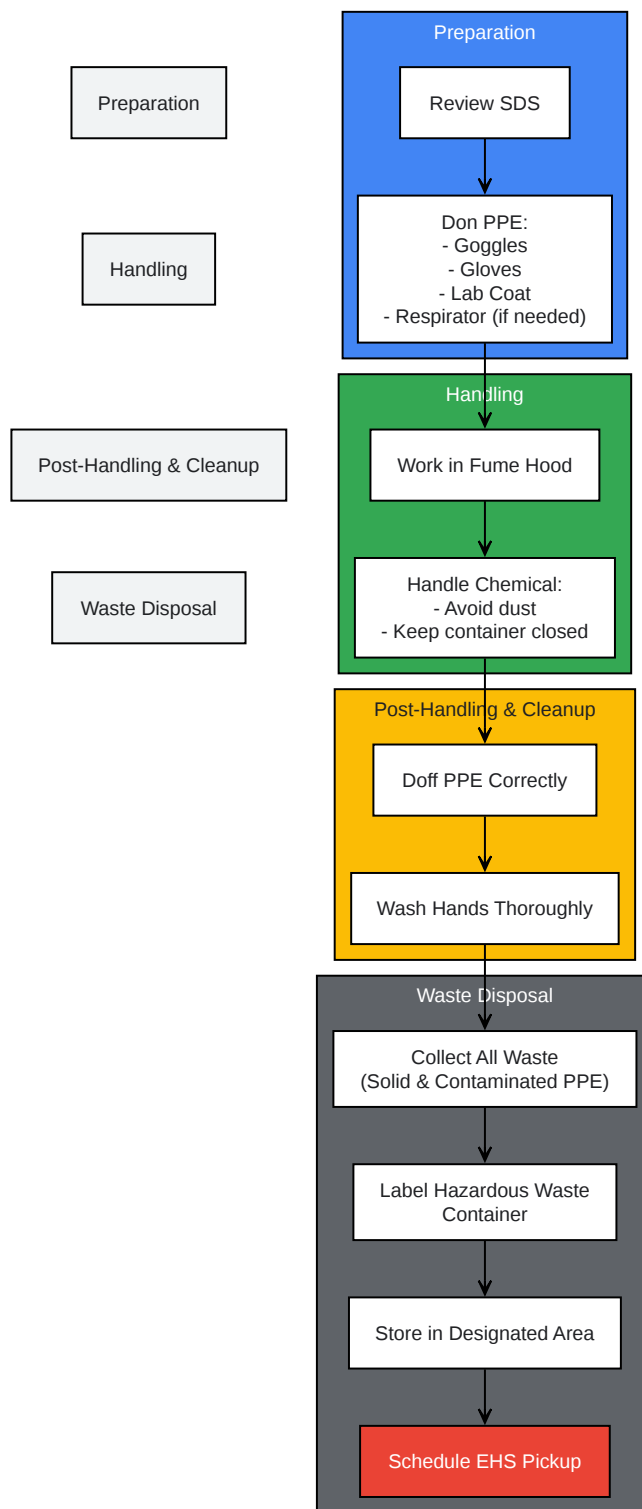
- Store the waste container in a designated satellite accumulation area.
- Segregate from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[1][5]

## 4. Disposal:

- Dispose of the contents and container in accordance with local, regional, and national hazardous waste regulations.[1][2]
- Contact your institution's EHS office to schedule a hazardous waste pickup.[9]

# Workflow for Safe Handling of 2,3,4-Trimethoxyphenylboronic Acid

## Safe Handling Workflow for 2,3,4-Trimethoxyphenylboronic Acid

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **2,3,4-Trimethoxyphenylboronic acid**.

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